

understanding the structure of Ferene triazine

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Compound of Interest

Compound Name: *Ferene triazine*

CAS No.: 90358-65-9

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An In-Depth Technical Guide to the Structure of **Ferene Triazine**

Abstract

This technical guide provides a comprehensive examination of the molecular structure of **Ferene triazine**, chemically known as 3-(2-pyridyl)-5,6-bis(2-furyl)-1,2,4-triazine. We will delve into its core chemical architecture, the physicochemical properties derived from this structure, and the advanced analytical techniques used for its definitive elucidation. The guide will detail the synthesis pathway and explain the causal relationship between the molecule's specific arrangement of functional groups and its primary function as a potent iron(II) chelator. Furthermore, we will explore the significance of the 1,2,4-triazine scaffold in the broader context of drug discovery and development, positioning **Ferene triazine** as both a critical analytical reagent and a foundational structure for medicinal chemistry. This document is intended for researchers, scientists, and professionals in drug development who require a deep, technical understanding of this versatile compound.

Molecular Identity and Core Architecture

The functionality and analytical utility of **Ferene triazine** are direct consequences of its unique molecular structure. A precise understanding of its composition is the foundation for its

application and modification.

Nomenclature and Chemical Identity

Ferene triazine is systematically identified as 3-(2-pyridyl)-5,6-bis(2-furyl)-1,2,4-triazine.^[1] Its core is a 1,2,4-triazine isomer, which is a six-membered aromatic ring containing three nitrogen atoms.^[2] This central ring is substituted with specific functional groups that dictate its chemical behavior.

The 1,2,4-Triazine Core: A Privileged Scaffold

The 1,2,4-triazine ring is a recognized "privileged scaffold" in medicinal chemistry.^[3] Triazine derivatives are known to possess a wide array of pharmacological activities, including antimicrobial, anticancer, and anti-inflammatory properties.^{[4][5][6]} The arrangement of nitrogen atoms in the 1,2,4-triazine ring creates a unique electronic distribution that facilitates interactions with biological targets and makes it a versatile core for designing novel therapeutic agents.^[6]

Key Functional Groups

The specific properties of **Ferene triazine** arise from the three substituents attached to its triazine core:

- A Pyridyl Group: Attached at the C3 position.
- Two Furyl Groups: Attached at the C5 and C6 positions.

This precise arrangement of a pyridine ring adjacent to the triazine nitrogens forms the "ferroin" functional group, a classic α -diimine motif responsible for the compound's potent and specific iron-complexing capabilities.^{[1][7]}

Caption: Chemical structure of **Ferene triazine**, highlighting the core and key functional groups.

Physicochemical Properties

The macroscopic properties of **Ferene triazine** are a direct reflection of its molecular structure.

Physical State and Solubility Profile

Ferene triazine presents as yellow crystals with a melting point in the range of 154-157°C.[1] [7] A critical property dictated by its structure is its solubility. While its sulfonated derivatives are highly water-soluble, the parent **Ferene triazine** molecule has low solubility in water.[7] However, it exhibits good solubility in organic solvents like ethanol and in water/ethanol mixtures, which makes it versatile for various analytical preparations.[1]

Spectroscopic Fingerprint

UV-visible spectroscopy provides a characteristic signature for **Ferene triazine**. It displays distinct absorption bands at 209, 243, 306, and 339 nm.[1] These absorption patterns are useful identifiers for confirming the presence of the compound and for monitoring its purity or its reactions with metal ions.[1]

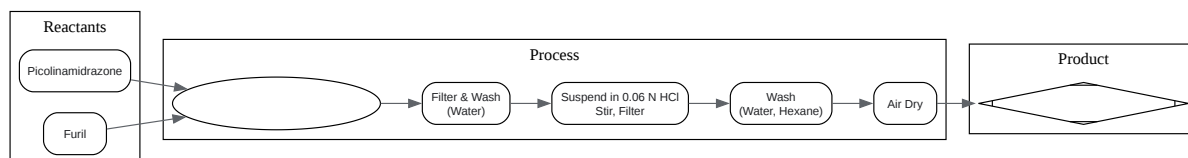
Property	Value	Source
Molecular Formula	C ₁₆ H ₁₀ N ₄ O ₂	[1][8]
Molecular Weight	290.28 g/mol	[1]
Appearance	Yellow crystals	[1]
Melting Point	154-157°C	[1][7]
CAS Number	90358-65-9	[9]
UV-Vis λ _{max}	209, 243, 306, 339 nm	[1]

Synthesis and Structural Verification

The synthesis of **Ferene triazine** is a straightforward process that yields a high-purity product, the structure of which can be validated through elemental analysis.

Rationale for Synthetic Pathway Design

The chosen synthetic route involves the condensation of a 1,2-dicarbonyl compound (fural) with an acid hydrazide (picolinamidrazone).[3][7] This is a common and efficient method for creating substituted 1,2,4-triazines.[3] The pathway is advantageous as it avoids the costly and complex sulfonation step required for its water-soluble analogue, Ferene.[1]



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Caption: Workflow for the synthesis and purification of **Ferene triazine**.

Experimental Protocol: Synthesis of Ferene Triazine

This protocol is adapted from established methodologies.[1][7]

- **Reaction Setup:** Heat a suspension of 16 g (0.84 mol) of furil in 130 mL of isopropyl alcohol to 60°C with stirring.
- **Addition of Reagent:** Add 13 g (0.96 mol) of picolinamidrazone portion-wise over a 5-minute period.
- **Reaction:** Maintain the mixture at 60°C with continuous stirring for 30 minutes.
- **Initial Isolation:** Isolate the crude solid product by filtration and wash it with water.
- **Acid Wash Purification:** Suspend the crude product in 140 mL of 0.06 N hydrochloric acid and stir for 2.5 hours. This step is crucial for removing unreacted basic precursors.
- **Final Washing:** Filter the slurry. Wash the purified product first with water, then with hexane.
- **Drying:** Air-dry the final product to yield pure **Ferene triazine**.

Purity and Identity Confirmation: Elemental Analysis

Elemental analysis serves as a fundamental check for purity and structural correctness by comparing the experimentally determined elemental composition to the theoretical values

calculated from the molecular formula. The close alignment of these values validates the synthesis and purification process.[\[1\]](#)[\[7\]](#)

Element	Theoretical Value (%)	Experimental Value (%)
Carbon (C)	66.21	66.16
Hydrogen (H)	3.47	3.45
Nitrogen (N)	19.31	19.24

Advanced Structural Elucidation Techniques

While elemental analysis confirms composition, advanced spectroscopic methods are required to elucidate the precise connectivity and three-dimensional arrangement of atoms.

The Power of NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is one of the most powerful tools for determining the structure of organic molecules. ^{13}C NMR, in particular, provides definitive confirmation of the carbon skeleton.[\[1\]](#)[\[10\]](#)

Experimental Protocol: ^{13}C NMR Analysis for Structural Confirmation

- **Sample Preparation:** Dissolve a precisely weighed sample of synthesized **Ferene triazine** in a suitable deuterated solvent (e.g., CDCl_3).
- **Data Acquisition:** Acquire the high-resolution ^{13}C NMR spectrum on a high-field NMR spectrometer.
- **Spectral Analysis:** Analyze the resulting spectrum for chemical shifts and coupling patterns. The key to this analysis is causality: specific signals directly correspond to specific carbon environments within the molecule.
 - **Pyridyl Carbons:** Expect five distinct signals corresponding to the five protonated carbon atoms of the pyridine ring.[\[1\]](#)

- Triazine Carbons: Expect three signals for the unprotonated carbons within the central triazine ring.[\[1\]](#)
- Furyl Carbons: Expect signals corresponding to the six protonated carbon atoms of the two furyl rings.[\[1\]](#) The observed chemical shifts and coupling patterns must be consistent with the proposed structure of 3-(2-pyridyl)-5,6-bis(2-furyl)-1,2,4-triazine to provide definitive confirmation.[\[1\]](#)[\[10\]](#)

Carbon Type	Observed Chemical Shift (ppm)	Assignment Justification
Pyridine Ring	150.44, 125.39, 136.97, 124.09, 152.44	Consistent with the electronic environment of a substituted pyridine. [1]
Triazine Ring	(Varies)	Three distinct signals confirm the unprotonated C3, C5, and C6 positions. [1]
Furyl Rings	(Varies)	Signals and coupling patterns are characteristic of 2-substituted furan rings. [1]

X-ray Crystallography: The Gold Standard for 3D Structure

For an unambiguous determination of the three-dimensional molecular structure, including bond lengths, bond angles, and crystal packing, single-crystal X-ray diffraction is the ultimate technique. While a specific crystal structure for the parent **Ferene triazine** is not detailed in the available literature, this method has been successfully applied to confirm the structures of numerous complex triazine derivatives and their metal complexes.[\[11\]](#)[\[12\]](#) The successful crystallization and analysis of a related isatin-s-triazine hydrazone derivative, for example, confirmed its expected structure and provided detailed insights into its molecular packing and intermolecular interactions.[\[11\]](#) This establishes X-ray crystallography as the authoritative method for validating complex triazine scaffolds.

Structure-Function Relationship: Iron (II) Chelation

The primary application of **Ferene triazine** and its derivatives is based on its structure-driven ability to chelate iron(II).

The "Ferrein" Motif and Bidentate Chelation

The N-C-C-N linkage formed by the pyridine ring's nitrogen and the adjacent nitrogen atoms of the triazine ring constitutes the "ferrein" motif. This configuration allows **Ferene triazine** to act as a bidentate chelating agent, meaning it can bind to a central metal ion at two points.^[7]

Formation of the Tris-Ferene-Iron(II) Complex

A critical finding from continuous variation studies is that **Ferene triazine** forms a stable tris (3:1) complex with iron(II).^{[1][10]} This means three separate **Ferene triazine** molecules coordinate with a single Fe^{2+} ion. This 3:1 stoichiometry is crucial for the sensitivity and stability of iron determination assays using this reagent.^[13]

Caption: 3:1 complexation of **Ferene triazine** ligands with a central Iron(II) ion.

The Impact of Sulfonation: The Ferene Reagent

The parent **Ferene triazine** has limited use in aqueous biological systems due to its low water solubility.^[7] A minor but critical structural modification—the sulfonation of the two furyl groups—creates the disodium salt known as Ferene or Ferene-S.^{[7][14][15]} This derivative retains the vital iron-chelating "ferrein" core but becomes highly water-soluble, making it an excellent reagent for automated serum iron determinations in clinical chemistry.^{[7][16]} This demonstrates a classic case of structure modification to enhance functionality for a specific application.

The Ferene Triazine Scaffold in Drug Discovery

Beyond its role as an analytical reagent, the 1,2,4-triazine core of Ferene is a scaffold of significant interest in drug development.

Structure-Activity Relationships (SAR) of Triazine Derivatives

The versatility of the triazine ring allows for its functionalization at multiple positions, leading to the synthesis of vast libraries of compounds. Structure-activity relationship (SAR) studies on these derivatives have shown that small changes to the substituents on the triazine ring can

lead to profound differences in biological activity.[3][5] For example, different aryl substituents at the 5- and 6-positions can modulate a compound's ability to act as a G-protein-coupled receptor (GPR84) antagonist.[3] Similarly, other triazine derivatives have been optimized as multi-target ligands for conditions like Alzheimer's disease by incorporating moieties that provide antioxidant and metal-chelating properties.[17]

Therapeutic Potential and Future Directions

The proven biological activities of various triazine derivatives in areas like oncology and infectious diseases highlight the potential of this scaffold.[18][19][20] The foundational structure of **Ferene triazine**, with its defined stereochemistry and proven metal-chelating ability, serves as an excellent starting point for the rational design of new therapeutic agents targeting metalloenzymes or pathways where metal ion homeostasis is dysregulated.

Conclusion

The structure of **Ferene triazine** is a masterclass in chemical design, where a stable heterocyclic core is precisely functionalized to create a highly specific and efficient function. From its 1,2,4-triazine scaffold that promises broad utility in drug discovery to its "ferroin" motif that enables sensitive iron(II) detection, every aspect of its architecture is significant. A thorough understanding of its synthesis, structural properties, and functional behavior, as detailed in this guide, is essential for any scientist looking to utilize, modify, or be inspired by this remarkable molecule.

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